

# Physical and chemical properties of Tris(phenylthio)methane

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## Compound of Interest

Compound Name: *Tris(phenylthio)methane*

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## A Comprehensive Technical Guide to Tris(phenylthio)methane

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Tris(phenylthio)methane**, also known as triphenyl trithioorthoformate, is a versatile organic compound with significant applications in chemical synthesis. Its unique structure, featuring a central carbon atom bonded to three phenylthio groups, makes it a valuable reagent, particularly as a formyl anion equivalent. This technical guide provides an in-depth overview of the physical and chemical properties of **Tris(phenylthio)methane**, detailed experimental protocols for its synthesis and characterization, and a summary of its applications in research and development. All quantitative data is presented in structured tables for clarity and ease of comparison.

### Chemical and Physical Properties

**Tris(phenylthio)methane** is a white to off-white crystalline solid at room temperature. It is characterized by its stability under standard conditions and its solubility in various organic solvents.

### Physical Properties

The key physical properties of **Tris(phenylthio)methane** are summarized in the table below.

Property	Value	Reference(s)
CAS Number	4832-52-4	
Molecular Formula	C <sub>19</sub> H <sub>16</sub> S <sub>3</sub>	
Molecular Weight	340.53 g/mol	
Melting Point	39-41 °C	
Boiling Point	113 °C (Flash Point, closed cup)	
Appearance	White crystalline solid	
Solubility	Soluble in organic solvents.	

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Tris(phenylthio)methane**. The following table summarizes its key spectral data.

Spectroscopic Technique	Data
<sup>1</sup> H NMR	Data not available in search results.
<sup>13</sup> C NMR	Data not available in search results.
Infrared (IR)	Data not available in search results.
Mass Spectrometry (MS)	Predicted m/z values for various adducts: [M+H] <sup>+</sup> : 341.04868, [M+Na] <sup>+</sup> : 363.03062, [M-H] <sup>-</sup> : 339.03412, [M] <sup>+</sup> : 340.04085.[1]

## Chemical Properties and Reactivity

**Tris(phenylthio)methane** serves as a valuable reagent in organic synthesis, primarily functioning as a masked formyl group. Its reactivity is centered around the central methine

proton, which can be deprotonated by a strong base to form a nucleophilic carbanion. This anion can then react with various electrophiles.

Key applications of its reactivity include:

- **Formylation Reactions:** It is used as a formylating reagent.
- **Preparation of  $\beta$ -amino acids:** It is utilized in the synthesis of  $\beta$ -amino acids.
- **Asymmetric Synthesis:** It can act as a catalyst in asymmetric synthesis.
- **Pictet-Spengler Cyclization:** It has been used in the preparation of 1-phenylthio-tetrahydroisoquinolines through an activated Pictet-Spengler cyclization.
- **Synthesis of Homoallylchalcogenoacetals:** It reacts with allylsilanes in the presence of a Lewis acid to form homoallylchalcogenoacetals.

## Experimental Protocols

### Synthesis of Tris(phenylthio)methane

A common method for the synthesis of **Tris(phenylthio)methane** involves the reaction of chloroform with thiophenol in the presence of a base.

Materials:

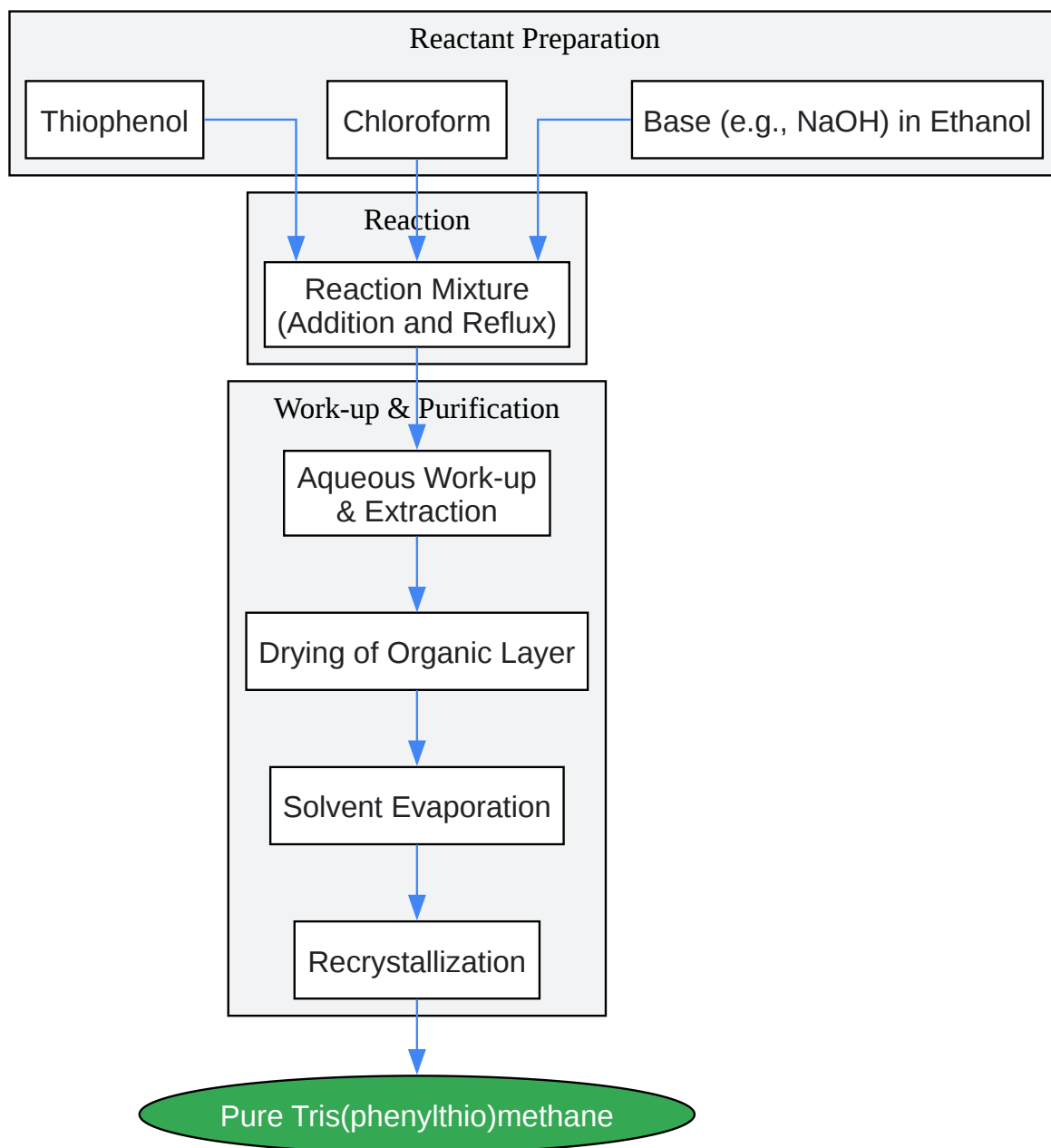
- Thiophenol
- Chloroform ( $\text{CHCl}_3$ )
- Sodium hydroxide ( $\text{NaOH}$ ) or other suitable base
- Ethanol or other suitable solvent
- Diethyl ether or other extraction solvent
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware (round-bottom flask, condenser, separatory funnel, etc.)

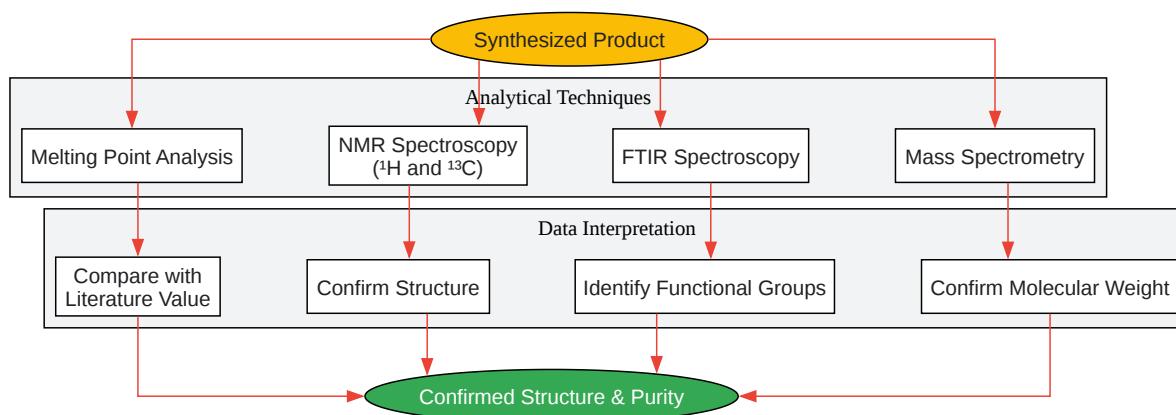
- Stirring and heating apparatus

Procedure:

- Dissolve sodium hydroxide in ethanol in a round-bottom flask equipped with a stirrer and a condenser.
- Cool the solution in an ice bath.
- Slowly add thiophenol to the cooled solution with continuous stirring.
- After the addition of thiophenol is complete, slowly add chloroform to the reaction mixture.
- Allow the reaction mixture to warm to room temperature and then reflux for several hours until the reaction is complete (monitor by TLC).
- After cooling, pour the reaction mixture into water and extract with diethyl ether.
- Wash the organic layer with water and brine, then dry over anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization from a suitable solvent (e.g., ethanol or hexane) to yield pure **Tris(phenylthio)methane**.

Diagram of Synthesis Workflow:





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## References

- 1. PubChemLite - Tris(phenylthio)methane (C<sub>19</sub>H<sub>16</sub>S<sub>3</sub>) [pubchemlite.lcsb.uni.lu]
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